

Technical Support Center: 1-(2-Chloroethanesulfonyl)propane Waste Management

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Compound of Interest

Compound Name:	1-(2-Chloroethanesulfonyl)propane
CAS No.:	55750-94-2
Cat. No.:	B2687434

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This guide provides a comprehensive framework for the safe handling and disposal of waste containing **1-(2-Chloroethanesulfonyl)propane**. As a bifunctional compound containing both a reactive sulfonyl group and a chlorinated alkyl chain, it requires careful management to ensure personnel safety and environmental compliance. This document synthesizes established protocols for related chemical classes to provide a robust operational procedure.

Frequently Asked Questions (FAQs)

Section 1: Compound Identification and Hazard Profile

Q1: What is **1-(2-Chloroethanesulfonyl)propane**?

1-(2-Chloroethanesulfonyl)propane is an organic chemical compound. Due to its specific structure, detailed physical and chemical data are not widely published; however, its identity can be confirmed by the following identifiers:

Identifier	Value
CAS Number	55750-94-2[1]
Molecular Formula	C ₅ H ₁₁ ClO ₂ S[1]
Molecular Weight	170.66 g/mol [1]
Synonyms	2-(Propane-1-sulfonyl)ethyl chloride

Q2: What are the primary hazards associated with **1-(2-Chloroethanesulfonyl)propane**?

While a comprehensive, peer-reviewed safety profile for this specific molecule is not readily available, its hazard profile can be inferred from its functional groups (a sulfonyl moiety and a chlorinated alkane) and available supplier safety data.

- **Reactivity with Water/Nucleophiles:** Like other sulfonyl halides and related compounds, it is expected to react with nucleophiles. Its reaction with water (hydrolysis), potentially accelerated by heat or basic conditions, would likely produce propane-1-sulfonic acid and 2-chloroethanol, along with corresponding acids if it were a sulfonyl chloride. This reactivity is a key consideration for handling and quenching.[2][3]
- **Toxicity and Irritation:** Supplier data indicates that the compound is harmful if swallowed (H302) and may cause an allergic skin reaction (H317).[1] Compounds like 2-chloroethanesulfonyl chloride are known to be corrosive, causing severe skin burns, eye damage, and respiratory irritation.[4][5] Therefore, treating **1-(2-Chloroethanesulfonyl)propane** with similar caution is a prudent safety measure.
- **Environmental Hazards:** As a chlorinated hydrocarbon, improper disposal can lead to environmental contamination. Chlorinated organic residues are often non-biodegradable and can persist in the environment.[6]
- **Incompatibilities:** It should be considered incompatible with strong bases, strong oxidizing agents, and water/moisture, as these can trigger potentially exothermic or hazardous reactions.[2][4]

Q3: What personal protective equipment (PPE) is mandatory for handling this waste?

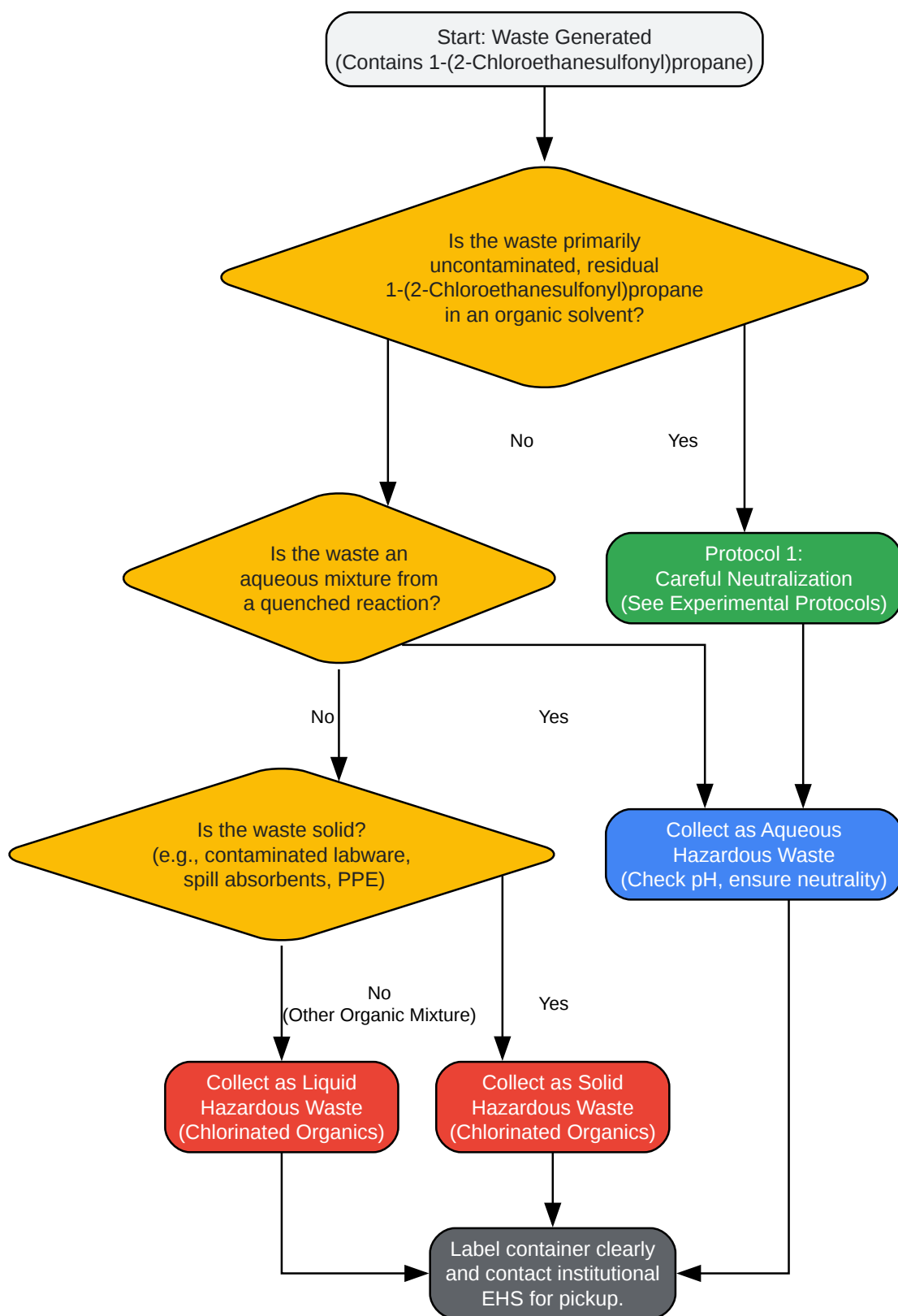
A robust PPE protocol is essential. The following should be considered the minimum requirement:

- Eye Protection: Tightly fitting safety goggles and a full-face shield must be used to protect against splashes.[2]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for tears or punctures before use and remove them correctly to avoid skin contact.
- Body Protection: A chemical-resistant laboratory coat or apron is required. For larger quantities or tasks with a higher risk of splashing, impervious clothing should be worn.[2]
- Respiratory Protection: All handling of this compound and its waste must be conducted within a certified chemical fume hood to prevent inhalation of any vapors or aerosols.[7]

Section 2: Troubleshooting and Waste Management Workflow

Q4: My experiment is complete. How do I classify and segregate the waste stream?

All waste containing **1-(2-Chloroethanesulfonyl)propane** must be treated as hazardous waste. Do not dispose of it down the drain or in regular trash.[8] Proper segregation at the source is critical for safe and compliant disposal. Use the following workflow to guide your decisions.



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Caption: Waste segregation workflow for **1-(2-Chloroethanesulfonyl)propane**.

Q5: How do I handle a spill of **1-(2-Chloroethanesulfonyl)propane**?

For small spills within a chemical fume hood:

- Alert personnel in the immediate area.
- Ensure you are wearing appropriate PPE.
- Cover the spill with a dry, inert absorbent material such as sand, diatomaceous earth, or vermiculite. Do not use combustible materials like paper towels directly on the neat chemical.
[9]
- Carefully collect the absorbent material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste.[10]
- Decontaminate the spill area with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- For large spills, or any spill outside of a fume hood, evacuate the area, close the doors, and contact your institution's emergency response team immediately.

Experimental Protocols

Protocol 1: Neutralization of Uncontaminated **1-(2-Chloroethanesulfonyl)propane** Waste

Objective: To safely hydrolyze and neutralize small quantities of uncontaminated **1-(2-Chloroethanesulfonyl)propane** or solutions where it is the primary reactive species. This process converts it into less reactive sulfonates and alcohols.

Causality: This procedure is based on the established method for quenching reactive sulfonyl chlorides.[2] The slow addition of the sulfonyl compound to a cold, stirred basic solution manages the exothermic reaction. A weak base like sodium bicarbonate is used to neutralize the acidic byproducts of hydrolysis. The ice bath is critical for temperature control, preventing a runaway reaction.

Materials:

- Waste solution containing **1-(2-Chloroethanesulfonyl)propane**.
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution or 5% sodium hydroxide (NaOH) solution.
- Large beaker (at least 5x the volume of the waste).
- Stir plate and stir bar.
- Ice bath.
- pH paper.
- Appropriate hazardous waste container.

Procedure:

- Preparation: Perform all steps in a certified chemical fume hood. Prepare a large beaker containing the basic solution (e.g., sodium bicarbonate). Place this beaker in an ice bath and begin stirring. The volume of the basic solution should be sufficient to neutralize all reactive material.
- Slow Addition: Using a dropping funnel or pipette, add the **1-(2-Chloroethanesulfonyl)propane** waste to the cold, vigorously stirred basic solution dropwise.
 - CRITICAL: Never add the base to the waste. This can create a localized, highly exothermic, and potentially violent reaction.[9]
- Monitoring: Observe the reaction closely. If significant fuming or a rapid temperature increase occurs, immediately stop the addition until the reaction subsides. The rate of addition must be controlled to prevent excessive foaming or temperature increase.
- Completion: After the addition is complete, allow the mixture to stir in the ice bath for an additional 30-60 minutes to ensure the reaction is complete.
- Verification: Remove the beaker from the ice bath and let it warm to room temperature. Check the pH of the aqueous layer using pH paper to confirm it is neutral or slightly basic

(pH 7-9). If it is still acidic, add more basic solution carefully.

- Disposal: Transfer the neutralized aqueous solution to a properly labeled hazardous aqueous waste container. Contact your institution's Environmental Health and Safety (EHS) department for pickup.[7]

Protocol 2: Disposal of Contaminated Materials and Empty Containers

- Contaminated Solids: Items such as gloves, absorbent pads from spills, and contaminated silica gel must be collected in a dedicated, labeled solid hazardous waste container. Do not mix them with non-hazardous or other types of chemical waste.[9]
- Contaminated Glassware: Whenever possible, decontaminate glassware before washing. Rinse the glassware three times with a suitable solvent (e.g., acetone or ethanol). The first rinsate should be collected and disposed of as liquid hazardous waste containing **1-(2-Chloroethanesulfonyl)propane**. Subsequent rinses can be collected in a general non-halogenated or halogenated solvent waste container as appropriate.
- Empty Reagent Bottles: Triple rinse the empty bottle with a suitable solvent as described above. Collect all rinsate as hazardous waste. Deface the label on the empty bottle, and dispose of it according to your institution's guidelines for empty chemical containers.

Regulatory and Safety Grounding

The handling and disposal of chlorinated hydrocarbons are regulated by agencies such as the U.S. Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA). Chlorinated hydrocarbon wastes are often assigned specific EPA hazardous waste codes.[11] Disposal typically involves high-temperature incineration by a licensed hazardous waste facility to ensure complete destruction and prevent environmental release.[6][12][13] Always adhere to your local and institutional regulations, which are designed to comply with these federal standards.[14][15]

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